Nemtabrutinib: A Technical Guide for Researchers and Drug Developers

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Compound of Interest

Compound Name: *5-(Piperidin-4-yloxy)pyrimidine*

Cat. No.: *B12280554*

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Introduction

Nemtabrutinib, also known as MK-1026 and formerly ARQ 531, is a potent, orally bioavailable, and reversible small-molecule inhibitor of Bruton's tyrosine kinase (BTK).[1][2][3] Unlike first-generation covalent BTK inhibitors, nemtabrutinib's non-covalent binding mechanism allows it to effectively inhibit both wild-type BTK and the C481S mutant, a common mechanism of acquired resistance to covalent inhibitors.[3] This distinct pharmacological profile has positioned nemtabrutinib as a promising therapeutic candidate for a range of B-cell malignancies and potentially other indications.[1][4] This guide provides a comprehensive overview of the technical information relevant to researchers and drug development professionals working with or interested in nemtabrutinib.

Chemical Information

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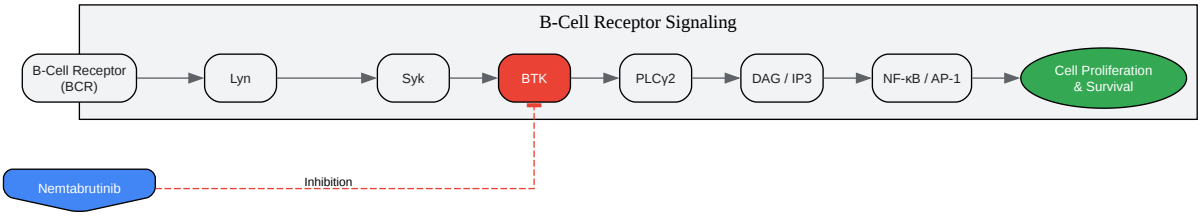
Property	Value	Source
IUPAC Name	(2-chloro-4-phenoxyphenyl)-(4-{[(3R,6S)-6-(hydroxymethyl)oxan-3-yl]amino}-7H-pyrrolo[2,3-d]pyrimidin-5-yl)methanone	[5]
Synonyms	MK-1026, ARQ 531	[2][5]
CAS Number	2095393-15-8 (Note: The initially provided CAS 1864059-34-6 is not associated with this compound in public databases)	[5]
Molecular Formula	C25H23ClN4O4	[5]
Molar Mass	478.93 g/mol	[5]
SMILES	O=C(c1ccc(Oc2ccccc2)cc1Cl)c1c[nH]c2ncnc(N[C@@H]3CCOC3)c12	[5]

Mechanism of Action

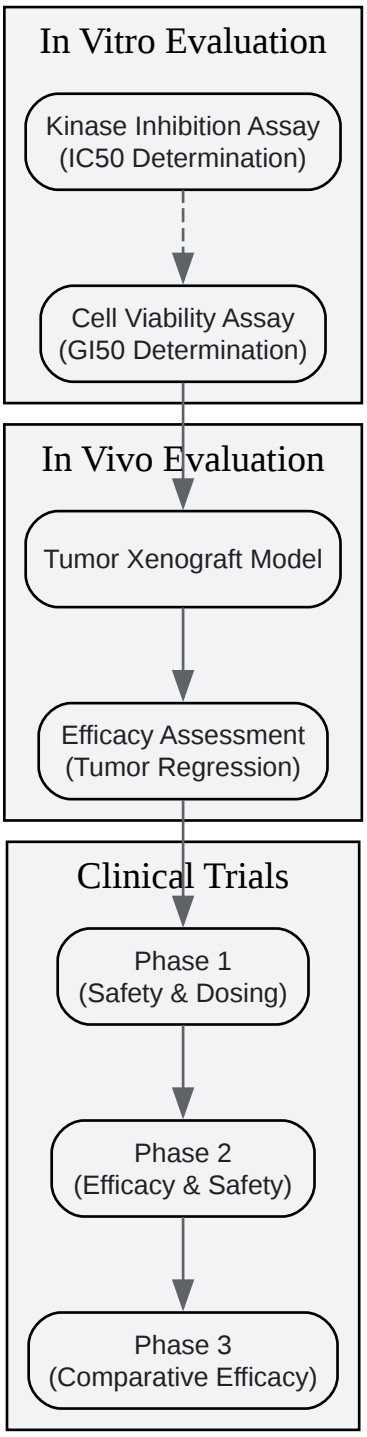
Nemtabrutinib functions as an ATP-competitive inhibitor at the kinase domain of BTK.[1] This reversible, non-covalent binding distinguishes it from first-generation inhibitors like ibrutinib, which form a permanent covalent bond with a cysteine residue (C481) in the active site. The C481S mutation, which substitutes cysteine with serine, prevents this covalent binding, leading to drug resistance. Nemtabrutinib's mechanism circumvents this resistance by not relying on interaction with the C481 residue.[3]

Beyond its primary target, BTK, nemtabrutinib also exhibits inhibitory activity against other kinases, including members of the Src family and kinases associated with the ERK signaling pathway.[5] This broader kinase profile may contribute to its overall therapeutic effect. The inhibition of BTK disrupts the B-cell receptor (BCR) signaling pathway, which is crucial for the proliferation, survival, and activation of both normal and malignant B-cells.[3][6]

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Caption: A simplified workflow for the development and evaluation of nemtabrutinib.

Therapeutic Potential and Future Directions

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Nemtabrutinib holds significant promise as a treatment for various B-cell malignancies, particularly in patients who have developed resistance to covalent BTK inhibitors. [1]Its efficacy in inhibiting the C481S mutant BTK is a key advantage. [2][3]Ongoing Phase 3 clinical trials will provide more definitive data on its efficacy and safety compared to current standards of care. [7] Beyond B-cell cancers, the broader kinase inhibition profile of nemtabrutinib suggests potential applications in other cancers and inflammatory diseases. [2][5]For instance, its activity against Src family kinases could be relevant in solid tumors where these kinases are implicated. Further research is warranted to explore these additional therapeutic avenues.

References

- Nemtabrutinib - Wikipedia. Available from: [Link]
- Cracking the Code: Nemtabrutinib's Success Story in Defeating Treatment-Resistant Blood Cancers - International Society for Chronic Illnesses. Available from: [Link]
- Clinical Trials Using Nemtabrutinib - NCI. Available from: [Link]
- Definition of nemtabrutinib - NCI Drug Dictionary. Available from: [Link]
- Nemtabrutinib - Drug Targets, Indications, Patents - Patsnap Synapse. Available from: [Link]
- First-in-Human Study of the Reversible BTK Inhibitor Nemtabrutinib in Patients with Relapsed/Refractory Chronic Lymphocytic Leukemia and B-Cell Non-Hodgkin Lymphoma - PubMed. Available from: [Link]
- A Study of Nemtabrutinib (MK-1026) in Participants With Relapsed or Refractory Hematologic Malignancies (ARQ 531-101/MK-1026-001) - ClinicalTrials.gov. Available from: [Link]
- BELLWAVE-010: A phase 3 trial of nemtabrutinib and venetoclax in people with relapsed or refractory chronic lymphocytic leukaemia and small lymphocytic lymphoma | Lymphoma Action. Available from: [Link]
- Clinical trial of nemtabrutinib in adults with CLL or SLL - Health Research Authority. Available from: [Link]

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- Nemtabrutinib for Blood Cancers - Clinical Trials. Available from: [Link]
- Combined cellular and biochemical profiling of Bruton's tyrosine kinase inhibitor nemtabrutinib reveals potential application in MAPK-driven cancers - PMC. Available from: [Link]
- What is Nemtabrutinib used for? - Patsnap Synapse. Available from: [Link]

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Sources

- 1. isci.info [isci.info]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Facebook [cancer.gov]
- 4. Nemtabrutinib for Blood Cancers · Recruiting Participants for Phase Phase 2 Clinical Trial 2026 | Power | Power [withpower.com]
- 5. Nemtabrutinib - Wikipedia [en.wikipedia.org]
- 6. What is Nemtabrutinib used for? [synapse.patsnap.com]
- 7. hra.nhs.uk [hra.nhs.uk]
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